

# Introduction: The Role of Deuterated Compounds in Advanced Research

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## Compound of Interest

Compound Name: 2-Bromopropane-1,1,1-d3

CAS No.: 688361-45-7

Cat. No.: B1485390

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In the landscape of modern drug discovery and mechanistic studies, isotopically labeled compounds are indispensable tools. **2-Bromopropane-1,1,1-d3**, a deuterated analogue of 2-bromopropane, serves as a critical reagent and standard in a variety of specialized applications. Its utility is primarily derived from the substitution of three hydrogen atoms with deuterium at the C-1 position, which imparts a distinct mass signature without significantly altering its chemical reactivity. This unique characteristic allows researchers to trace metabolic pathways, elucidate reaction mechanisms, and serve as an internal standard in quantitative analyses.[1] However, the safe and effective use of this compound necessitates a thorough understanding of its inherent properties and potential hazards. This guide provides a comprehensive overview of the safety, handling, and applications of **2-Bromopropane-1,1,1-d3**, with a focus on empowering researchers to work with this valuable reagent responsibly.

## Section 1: Physicochemical Properties and Isotopic Considerations

While a specific Safety Data Sheet (SDS) for **2-Bromopropane-1,1,1-d3** is not readily available, the safety profile is largely extrapolated from its non-deuterated counterpart, 2-bromopropane (CAS Number: 75-26-3).[2][3] The primary difference lies in the molecular weight due to the presence of three deuterium atoms.

## Core Physicochemical Data

Property	Value (for 2-Bromopropane)	Reference
Molecular Formula	C <sub>3</sub> H <sub>4</sub> D <sub>3</sub> Br	N/A
CAS Number	39091-63-9 (for 2-Bromopropane-d7)	[1]
Appearance	Colorless liquid	[3]
Boiling Point	59-61 °C	[3]
Melting Point	-89.0 °C	[3]
Density	1.31 g/mL at 20 °C	[3]
Solubility in Water	3.2 g/L at 20 °C	[3]
Vapor Pressure	32 kPa at 20 °C	[3]
Flash Point	19 °C (66 °F)	

## The Deuterium Isotope Effect: A Note on Reactivity

The substitution of hydrogen with deuterium can influence reaction rates, a phenomenon known as the kinetic isotope effect (KIE).[4] The C-D bond is stronger than the C-H bond, meaning reactions where the cleavage of this bond is the rate-determining step will proceed more slowly.[4] For 2-bromopropane, which can undergo both nucleophilic substitution and elimination reactions, this effect can be significant.[5][6][7] Researchers should be mindful that reaction times and conditions may need to be adjusted when using the deuterated analogue compared to the non-deuterated form.

## Section 2: Hazard Identification and Toxicological Profile

As a halogenated hydrocarbon, **2-Bromopropane-1,1,1-d3** should be handled with caution. The hazards are considered analogous to those of 2-bromopropane.

## GHS Hazard Classification

- Flammable Liquids: Category 2 (H225: Highly flammable liquid and vapor)
- Reproductive Toxicity: Category 1A (H360: May damage fertility or the unborn child)
- Specific Target Organ Toxicity (Repeated Exposure): Category 2 (H373: May cause damage to organs through prolonged or repeated exposure)
- Suspected of Causing Genetic Defects: (H341)

## Toxicological Insights

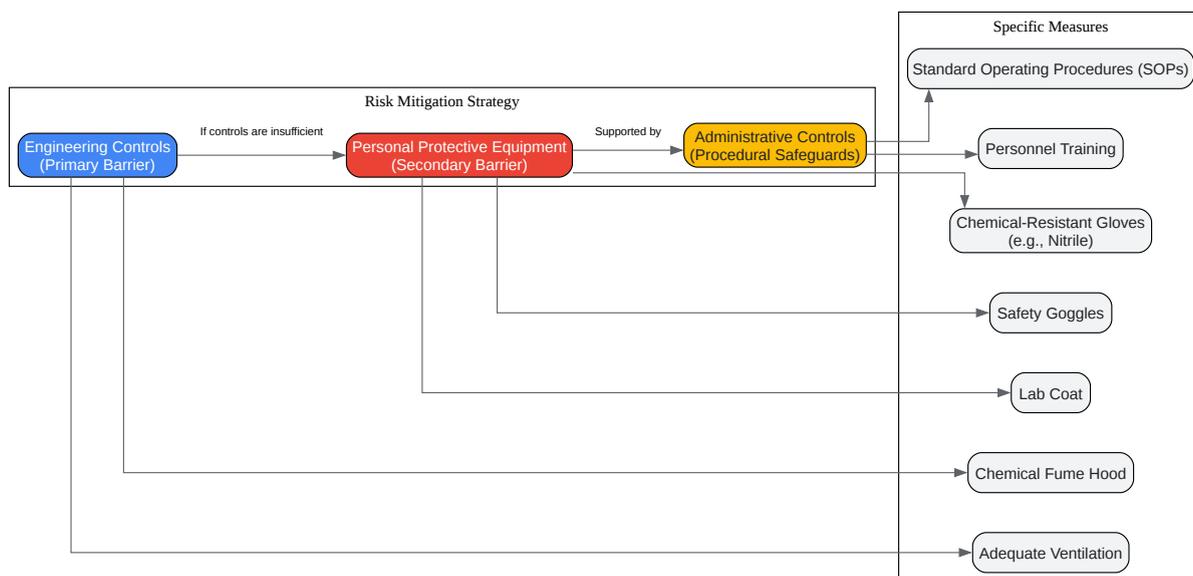
- Routes of Exposure: Inhalation, skin contact, eye contact, and ingestion.
- Acute Effects: Inhalation of vapors may cause respiratory tract irritation, dizziness, and drowsiness. Skin and eye contact can lead to irritation.
- Chronic Effects: Prolonged or repeated exposure is associated with damage to organs, and it is classified as a reproductive toxin.[2]
- Isotopic Effects on Toxicity: While specific toxicological data for **2-Bromopropane-1,1,1-d3** is lacking, studies on other deuterated halogenated hydrocarbons, such as 1,2-dibromoethane, have shown that deuterium substitution can alter metabolic pathways.[8] This can, in some cases, lead to different toxicity profiles. For instance, a decreased rate of microsomal oxidation was observed for the deuterated analogue of 1,2-dibromoethane.[8] Given this, it is prudent to handle **2-Bromopropane-1,1,1-d3** with the same, if not greater, level of caution as its non-deuterated counterpart.

## Section 3: Safe Handling and Storage Protocols

Given its flammability and toxicity, stringent adherence to safety protocols is paramount when working with **2-Bromopropane-1,1,1-d3**.

### Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted before any new or modified procedure involving this compound.



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Caption: Hierarchy of controls for safe handling.

## Step-by-Step Handling Protocol

- Preparation:

- Ensure a certified chemical fume hood is operational.
- Don all required PPE: safety goggles, a lab coat, and chemical-resistant gloves.
- Have spill cleanup materials readily available.
- Dispensing:
  - Ground all equipment to prevent static discharge, as the vapor is flammable.
  - Work in a well-ventilated area, preferably within a fume hood.
  - Avoid inhalation of vapors.
- Post-Handling:
  - Tightly seal the container after use.
  - Wash hands thoroughly with soap and water.
  - Decontaminate the work area.

## Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store separately from incompatible materials such as strong oxidizing agents and strong bases.
- For deuterated compounds, it is crucial to prevent isotopic contamination. This can be achieved by handling under an inert atmosphere (e.g., nitrogen or argon).

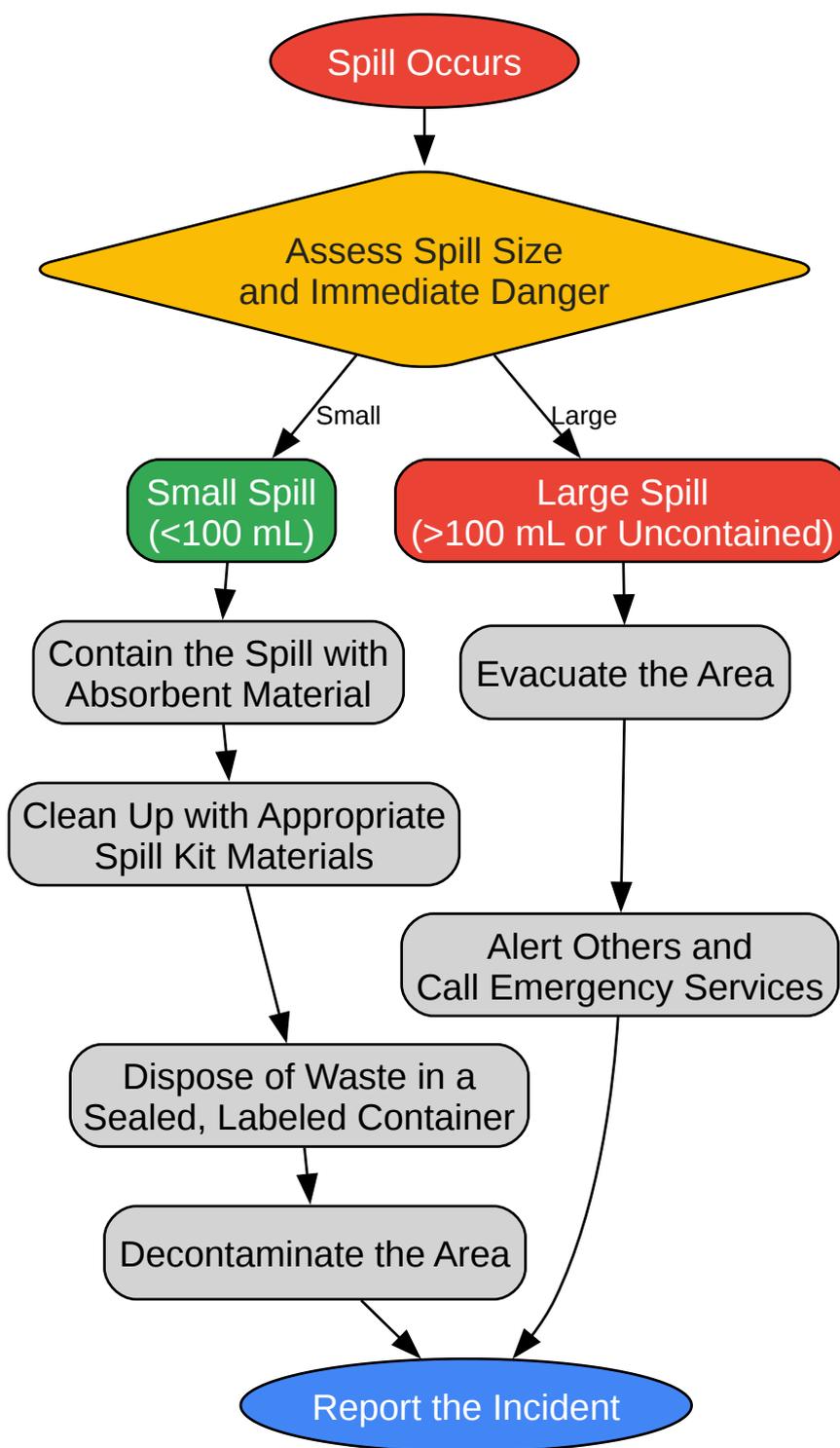
## Section 4: Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

### First Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Spill Response Workflow



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Caption: Workflow for spill response.

## Section 5: Disposal Considerations

Waste containing **2-Bromopropane-1,1,1-d3** must be treated as hazardous waste.

- **Waste Collection:** Collect waste in a designated, properly labeled, and sealed container.
- **Disposal Route:** Dispose of the waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain.
- **Deuterated Waste:** While there are stringent regulations for the export of large quantities of deuterium for nuclear applications, small quantities used in research are typically not subject to these specific regulations.[9][10][11] However, it is best practice to consult your institution's environmental health and safety (EHS) department for specific guidance on the disposal of deuterated compounds. In the absence of specific guidelines, treat it as you would its non-deuterated counterpart.

## Section 6: Applications in Research and Drug Development

The unique properties of **2-Bromopropane-1,1,1-d3** make it a valuable tool for the scientific community.

- **Mechanistic Studies:** The kinetic isotope effect can be leveraged to study reaction mechanisms, particularly in nucleophilic substitution and elimination reactions.[4]
- **Internal Standards:** Its distinct mass allows it to be used as an internal standard in mass spectrometry-based quantitative analyses, improving the accuracy and precision of measurements.[1]
- **Metabolic and Pharmacokinetic Studies:** Deuterated compounds are frequently used as tracers to study the metabolic fate of drugs and other xenobiotics. The C-D bond can be more resistant to metabolic cleavage, which can lead to altered pharmacokinetic profiles.[12] This "deuterium switch" approach is an active area of drug development.[12]
- **Synthesis of Labeled Compounds:** It serves as a precursor for the synthesis of more complex deuterated molecules for various research purposes.[1]

## Conclusion

**2-Bromopropane-1,1,1-d3** is a powerful tool for researchers in drug development and other scientific fields. Its safe and effective use hinges on a comprehensive understanding of its properties and adherence to strict safety protocols. By following the guidance outlined in this document, researchers can mitigate the risks associated with this compound and harness its full potential to advance scientific knowledge. Always prioritize safety, consult institutional EHS guidelines, and remain vigilant when working with any chemical reagent.

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- To cite this document: BenchChem. [Introduction: The Role of Deuterated Compounds in Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1485390#safety-data-sheet-sds-for-2-bromopropane-1-1-1-d3\]](https://www.benchchem.com/product/b1485390#safety-data-sheet-sds-for-2-bromopropane-1-1-1-d3)

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